

Rauvoyunine C: An Unexplored Frontier in Structure-Activity Relationship Studies

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Compound of Interest

Compound Name: Rauvoyunine C

Cat. No.: B13447747

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Despite its intriguing complex structure as an alkaloid isolated from *Rauvolfia yunnanensis*, **Rauvoyunine C** remains a molecule with an unwritten chapter in the field of medicinal chemistry. A thorough investigation of scientific literature and chemical databases reveals a significant gap in the knowledge regarding its structure-activity relationship (SAR).

Currently, publicly available information on **Rauvoyunine C** is predominantly limited to its basic chemical identifiers. The compound is cataloged with the CAS number 1211543-01-9 and a molecular formula of C₃₂H₃₆N₂O₉[1]. It is classified as an alkaloid, a class of naturally occurring organic compounds that often exhibit potent physiological effects[2].

However, the core requirements for a comprehensive SAR study—the synthesis of structural analogs and the subsequent evaluation of their biological activities—appear to be absent from the current body of scientific research. There are no published reports detailing the chemical modification of the **Rauvoyunine C** scaffold or the biological testing of any resulting derivatives. This lack of data makes it impossible to draw any conclusions about which structural features of the molecule are essential for its (currently unknown) biological activity and how modifications to its chemical architecture might influence its effects.

Without experimental data on analogs and their corresponding biological endpoints, the creation of quantitative data tables, detailed experimental protocols, and visualizations of signaling pathways or experimental workflows is not feasible. The scientific community has yet to explore the therapeutic potential of **Rauvoyunine C**, leaving its pharmacological profile and the structure-activity relationships that govern it as an open area for future investigation.

Further research, beginning with the total synthesis of **Rauvoyunine C** and the subsequent generation of a library of analogs for biological screening, would be the necessary first steps to unlock the potential of this complex natural product and to begin to understand its structure-activity landscape. Until such studies are undertaken, **Rauvoyunine C** will remain a molecule of interest primarily for its chemical structure rather than its biological function.

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References

- 1. Rauvoyunine C - Lifeasible [lifeasible.com]
- 2. medchemexpress.com [medchemexpress.com]
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